

Geosmin-d3: A Technical Guide to Commercial Sources, Availability, and Analytical Applications

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Compound of Interest

Compound Name: Geosmin-d3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and key analytical applications of **Geosmin-d3**. This deuterated internal standard is essential for the accurate quantification of geosmin, a potent earthy-musty odor compound frequently monitored in water quality, food science, and environmental research. This document offers a structured comparison of commercial suppliers, detailed experimental protocols for its use, and visual workflows to aid in experimental design and execution.

Commercial Sources and Availability of Geosmin-d3

Geosmin-d3 is available from several specialized chemical suppliers. The products may vary in terms of isotopic purity, chemical purity, and formulation. Below is a comparative table of commercially available **Geosmin-d3**.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Isotopic Purity	Chemical Purity	Format
Sigma-Aldrich	Geosmin -(10-methyl-d3)	135441-88-2	C ₁₂ D ₃ H ₁₉ O	185.32	99 atom % D	97% (CP)	Liquid
aromaLAB	(±)-Geosmin - d3	135441-88-2	C ₁₂ H ₁₉ D ₃ O	185.32	Not Specified	≥ 90%	Not Specified
BOC Sciences	(±)-Geosmin -(10-methyl-[d3])	Not Specified	C ₁₂ D ₃ H ₁₉ O	185.32	≥ 98% atom D	≥ 97% (CP)	Not Specified
Benchchem	Geosmin -d3	135441-88-2	Not Specified	185.32	Not Specified	Not Specified	Not Specified
CymitQuimica	rac Geosmin -d3	Not Specified	C ₁₂ D ₃ H ₁₉ O	185.321	Not Specified	Not Specified	Neat

Analytical Applications and Experimental Protocols

Geosmin-d3 is primarily utilized as an internal standard in isotope dilution mass spectrometry (IDMS) for the precise quantification of geosmin in various matrices, most notably water. Its use corrects for variations in sample preparation and instrument response, leading to highly accurate and reproducible results. The following sections detail common experimental protocols for the analysis of geosmin using **Geosmin-d3**.

Protocol 1: Analysis of Geosmin in Water by Headspace Solid-Phase Microextraction (SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS)

This method is widely used for the determination of trace levels of geosmin in drinking and environmental water samples.

1. Preparation of Standards and Samples:

- Prepare a stock solution of **Geosmin-d3** in methanol.
- Prepare calibration standards by spiking known amounts of a certified geosmin standard and a fixed amount of the **Geosmin-d3** internal standard solution into geosmin-free water. A typical concentration for the internal standard is in the low ng/L range (e.g., 5-50 ng/L).
- For sample analysis, add a known amount of the **Geosmin-d3** internal standard solution to a measured volume of the water sample (e.g., 10 mL) in a headspace vial.
- To enhance the extraction efficiency, add sodium chloride (e.g., 2.5 g per 10 mL of sample) to the vial.[\[1\]](#)

2. SPME Procedure:

- Place the sample vial in an autosampler with an agitator and heater.
- Incubate the sample at a specific temperature (e.g., 60°C) for a set time (e.g., 30 minutes) to allow the analytes to partition into the headspace.[\[2\]](#)[\[3\]](#)
- Expose a SPME fiber (e.g., Divinylbenzene/Carboxen/Polydimethylsiloxane - DVB/CAR/PDMS) to the headspace of the sample for a defined period (e.g., 20-30 minutes) to adsorb the volatile compounds.[\[2\]](#)[\[3\]](#)

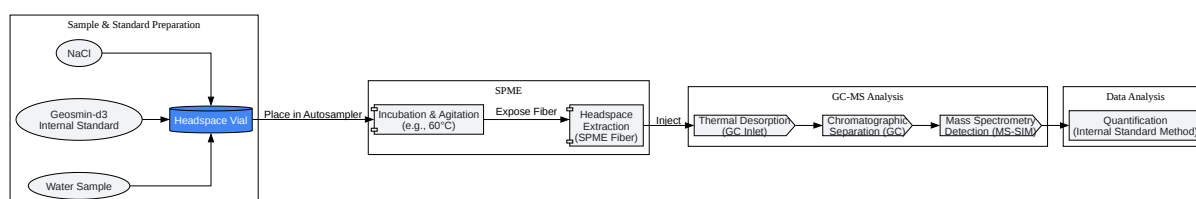
3. GC-MS Analysis:

- Desorb the analytes from the SPME fiber in the heated injection port of the gas chromatograph (e.g., at 250°C for 5 minutes).[\[4\]](#)
- Separate the compounds on a suitable capillary column (e.g., a 5% phenyl methylpolysiloxane column).
- A typical GC oven temperature program starts at a low temperature (e.g., 60°C), ramps up to a higher temperature (e.g., 180°C), and then to a final temperature (e.g., 250°C).[\[5\]](#)

- Detect the analytes using a mass spectrometer operating in Selected Ion Monitoring (SIM) mode for maximum sensitivity.
- Monitor characteristic ions for both geosmin and **Geosmin-d3**. For example, m/z 112 for geosmin and m/z 114 or 128 for deuterated geosmin may be used for quantification.[6]

4. Quantification:

- Calculate the concentration of geosmin in the sample by comparing the peak area ratio of the native geosmin to the **Geosmin-d3** internal standard against a calibration curve.



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SPME-GC-MS analytical workflow for Geosmin.

Protocol 2: Analysis of Geosmin in Water by Purge and Trap coupled with Gas Chromatography-Mass Spectrometry (GC-MS)

This method is another sensitive technique for the analysis of volatile organic compounds like geosmin in water.

1. Preparation of Standards and Samples:

- Similar to the SPME method, prepare a stock solution of **Geosmin-d3** in methanol.
- Prepare calibration standards by spiking known amounts of a geosmin standard and a fixed amount of the **Geosmin-d3** internal standard into high-purity water.
- For sample analysis, add a known amount of the **Geosmin-d3** internal standard to a measured volume of the water sample (e.g., 25 mL) in a purge and trap sparging vessel.[6]
- The addition of sodium chloride (e.g., 20% m/v) can be used to improve the purging efficiency.[6]

2. Purge and Trap Procedure:

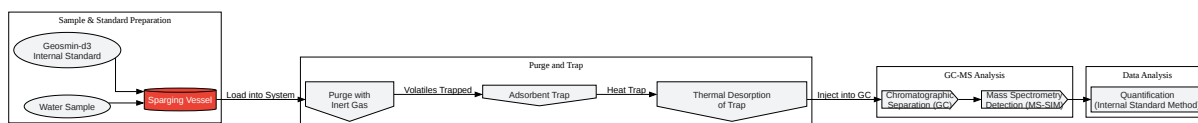
- Purge the water sample with an inert gas (e.g., nitrogen or helium) at a controlled flow rate (e.g., 40 mL/min) and temperature (e.g., 60°C) for a specific duration (e.g., 11-13 minutes). [6]
- The purged volatile compounds are trapped on an adsorbent trap (e.g., containing Tenax, silica gel, and charcoal).[6]
- After purging, the trap is rapidly heated to desorb the analytes.

3. GC-MS Analysis:

- The desorbed analytes are transferred to the GC column for separation.
- The GC and MS conditions are similar to those described in the SPME method, with the mass spectrometer typically operating in SIM mode for enhanced sensitivity.

4. Quantification:

- Quantification is performed using the internal standard method, comparing the peak area ratio of geosmin to **Geosmin-d3** against a calibration curve.



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Purge and Trap GC-MS analytical workflow for Geosmin.

Concluding Remarks

Geosmin-d3 is an indispensable tool for researchers and analytical laboratories requiring accurate and precise measurement of geosmin. The commercial availability from several reputable suppliers ensures its accessibility for various research and monitoring applications. The detailed experimental protocols provided in this guide, based on established analytical techniques such as SPME-GC-MS and Purge and Trap-GC-MS, offer a solid foundation for the development and implementation of robust analytical methods. The use of **Geosmin-d3** as an internal standard is critical for achieving high-quality data in the analysis of this environmentally and commercially significant compound.

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